

Heptyl Benzoate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptyl benzoate

Cat. No.: B14017024

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **heptyl benzoate**. The information is intended to support laboratory personnel in minimizing exposure risks and ensuring a safe working environment. Due to a lack of extensive, publicly available safety data specifically for **heptyl benzoate**, this guide also draws upon information from structurally related compounds to provide a thorough assessment of potential hazards.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is foundational to its safe handling. The following table summarizes the key properties of **heptyl benzoate**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ O ₂	[1][2]
Molecular Weight	220.31 g/mol	[1][2]
CAS Number	7155-12-6	[2][3]
Appearance	Colorless clear liquid (est)	[3][4]
Boiling Point	257.00 °C @ 760.00 mm Hg	[3][4]
Flash Point	262.00 °F (127.78 °C) (TCC)	[3][4]
Specific Gravity	0.98000 @ 25.00 °C	[3][4]
Refractive Index	1.49250 @ 25.00 °C	[3][4]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (est)	[3]
Water Solubility	2.867 mg/L @ 25 °C (est)	[3]
LogP (o/w)	5.181 (est)	[3]

Hazard Identification and GHS Classification

While a specific GHS classification for **heptyl benzoate** is not readily available, data from similar compounds such as n-hexyl benzoate and n-heptyl 4-hydroxybenzoate suggest that it may cause skin and serious eye irritation.[5][6] Therefore, it is prudent to handle **heptyl benzoate** as a potential irritant.

Potential Hazards:

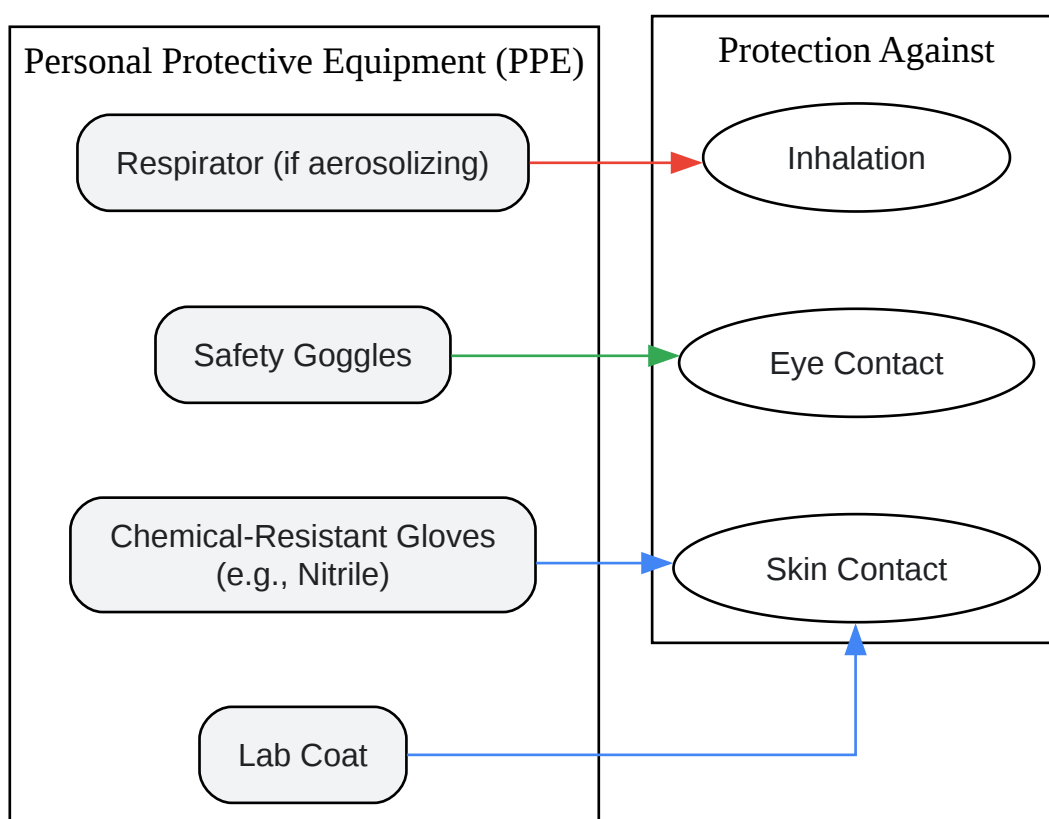
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.
- Eye Irritation: May cause serious eye irritation.
- Inhalation: Not determined.[3][4]
- Ingestion: Not determined.[3][4]

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment and preserving the chemical's integrity.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to prevent skin and eye contact, inhalation, and ingestion.



[Click to download full resolution via product page](#)

Caption: Recommended PPE for handling **heptyl benzoate**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating or creating aerosols.

- Ensure that eyewash stations and safety showers are readily accessible.[6]

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling.[7][8]
- Do not eat, drink, or smoke in laboratory areas.[7]
- Remove contaminated clothing and wash it before reuse.[8]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[8][9]
- Keep away from incompatible materials such as strong oxidizing agents.[8]

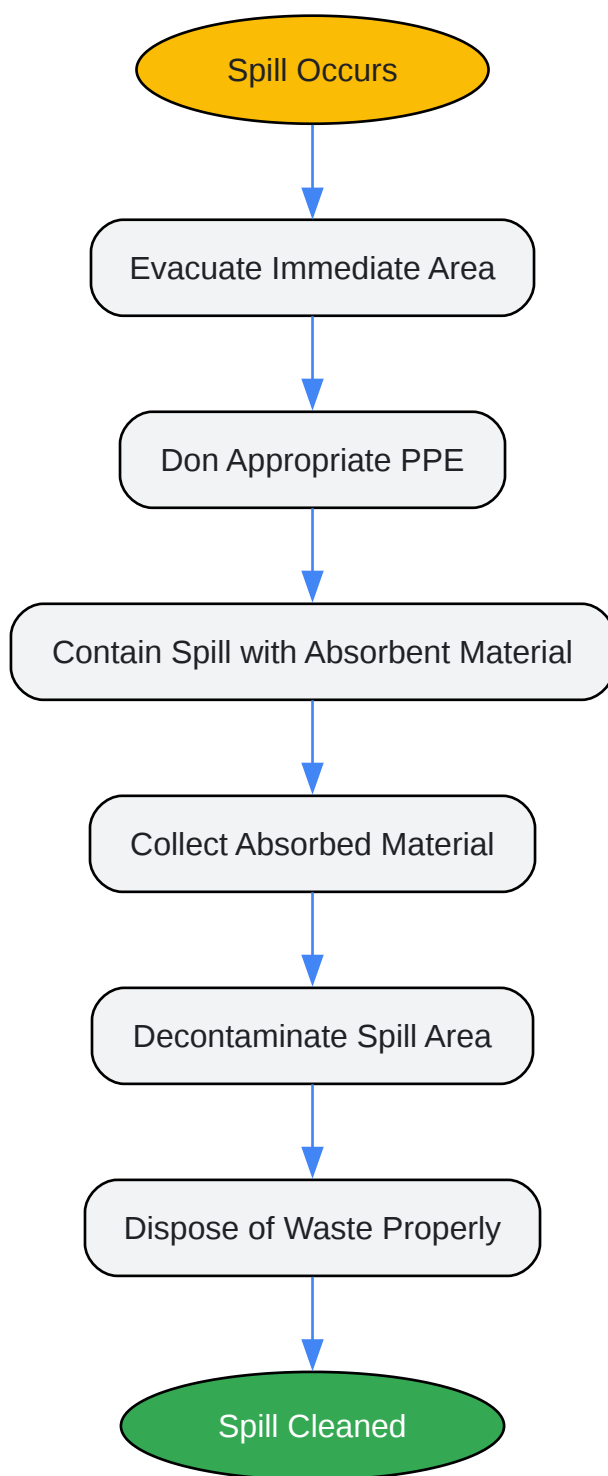
First Aid Measures

In the event of exposure, immediate and appropriate action is necessary.

- After Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[7][8]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- After Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][9]
- After Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical advice/attention if you feel unwell.[8][10]

Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination.



[Click to download full resolution via product page](#)

Caption: General workflow for responding to a chemical spill.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[9]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[9]
- Specific Hazards: Combustible material. Containers may explode when heated.[9]
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[5][9]

Disposal Considerations

Dispose of **heptyl benzoate** and its containers in accordance with federal, state, and local environmental regulations. It should be treated as hazardous waste. Do not reuse empty containers.[7]

Experimental Protocols: Data Gaps and Recommendations

Detailed experimental protocols for the safety and toxicity assessment of **heptyl benzoate** are not readily available in the public domain. To generate such data, the following standard toxicological studies would be recommended:

- Acute Oral, Dermal, and Inhalation Toxicity: To determine the LD₅₀ and LC₅₀ values.
- Skin and Eye Irritation/Corrosion: To assess the potential for local effects.
- Skin Sensitization: To evaluate the potential for allergic contact dermatitis.
- Genotoxicity: A battery of tests (e.g., Ames test, in vitro micronucleus assay) to assess mutagenic potential.

- Repeated Dose Toxicity: To identify potential target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).

These studies should be conducted in compliance with internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Conclusion

While specific toxicity data for **heptyl benzoate** is limited, a conservative approach to handling based on the information available for structurally similar compounds is recommended. By adhering to the precautions outlined in this guide, researchers, scientists, and drug development professionals can minimize the risks associated with the handling and use of **heptyl benzoate** in the laboratory. Continuous vigilance for new safety information is advised.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heptyl benzoate | C₁₄H₂₀O₂ | CID 81591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoic acid, heptyl ester [webbook.nist.gov]
- 3. heptyl benzoate, 7155-12-6 [thegoodscentcompany.com]
- 4. heptyl benzoate, 7155-12-6 [perflavory.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. HEXYL BENZOATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Heptyl Benzoate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b14017024#heptyl-benzoate-safety-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com